

DosatiLink-1 ABL enzyme inhibitor mechanism of action

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Compound Focus: DosatiLink-1

Cat. No.: S12863473

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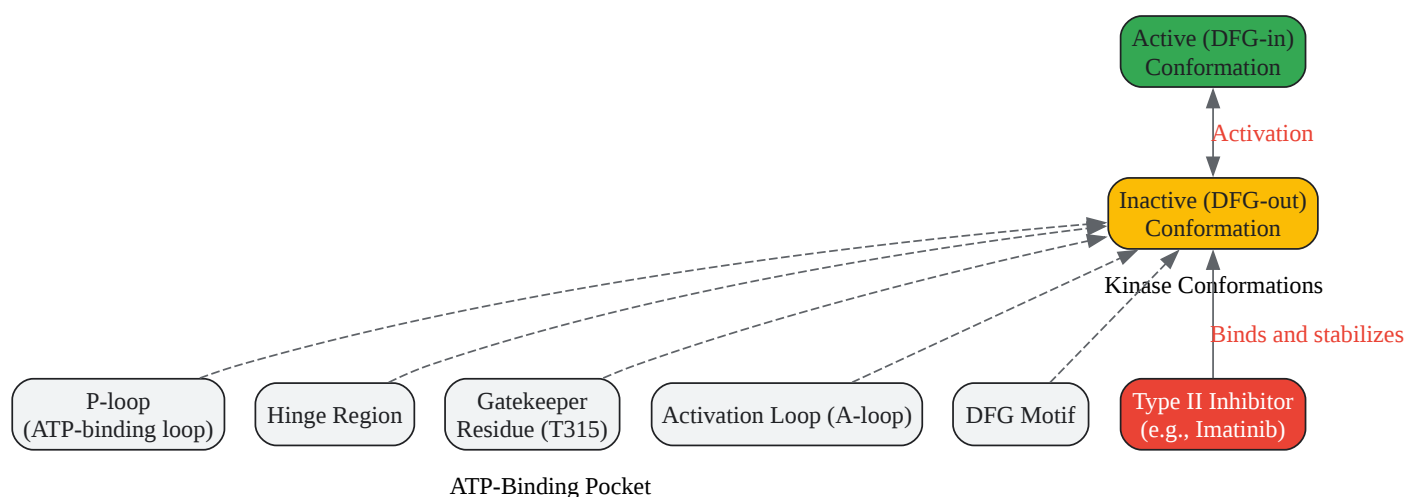
Available Information on DosatiLink-1

The search results confirm **DosatiLink-1**'s identity as a research compound, but do not describe its specific mechanism of action or provide experimental data [1].

| Property | Description |
|----------------------|--|
| Name | DosatiLink-1 [1] |
| CAS Number | 2941512-37-2 [1] |
| Chemical Formula | C~69~H~93~Cl~2~F~2~N~13~O~17~S [1] |
| Molar Mass | 1517.52 g/mol [1] |
| Reported Bioactivity | Abelson murine leukemia (ABL) enzyme inhibitor [1] |
| Use | For research use only [1] |

Understanding ABL Kinase Inhibition

While specific data on **DosatiLink-1** is unavailable, the general mechanisms of ABL kinase inhibition are well-established in scientific literature. The following diagram illustrates the conformational states of the ABL kinase that inhibitors typically target.



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ABL kinase regulatory conformations and inhibitor binding.

In drug discovery, elucidating the Structure-Activity Relationship (SAR) is a fundamental process for understanding how a molecule's structure relates to its biological activity [2]. This involves systematic chemical modifications and profiling to identify which structural features are critical for activity, selectivity, and reducing toxicity [3] [2] [4].

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References

1. - DosatiLink is an Abelson murine leukemia (1) enzyme ABL . inhibitor [peptidedb.com]
2. Structure-activity relationship (SAR) [revive.gardp.org]
3. On Exploring Structure Activity Relationships - PMC [pmc.ncbi.nlm.nih.gov]
4. SAR | Structure Activity Relationships [collaborativedrug.com]

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